

# Molecular weight and formula of (S)-tert-butyl 3-ethylpiperazine-1-carboxylate

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## Compound of Interest

Compound Name: (S)-tert-butyl 3-ethylpiperazine-1-carboxylate

Cat. No.: B1326298

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## Technical Guide: (S)-tert-butyl 3-ethylpiperazine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties of **(S)-tert-butyl 3-ethylpiperazine-1-carboxylate**. Due to the limited publicly available information on this specific molecule, this document focuses on its fundamental physicochemical properties. While a direct experimental protocol for its synthesis and its specific biological signaling pathways are not readily available in the public domain, a generalized synthetic workflow is proposed based on established chemical principles for analogous compounds.

## Core Physicochemical Data

The fundamental molecular properties of **(S)-tert-butyl 3-ethylpiperazine-1-carboxylate** are summarized below. This data is essential for any experimental design, including dosage calculations, analytical method development, and interpretation of results.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	214.309 g/mol	
CAS Number	928025-56-3	

## Experimental Protocols

A specific, peer-reviewed experimental protocol for the synthesis of **(S)-tert-butyl 3-ethylpiperazine-1-carboxylate** is not available in the public search results. However, the synthesis of structurally similar compounds, such as (S)-1-Boc-3-methylpiperazine, has been documented. Based on these analogous syntheses, a general protocol can be proposed.

### Proposed Synthesis of **(S)-tert-butyl 3-ethylpiperazine-1-carboxylate**

The most probable synthetic route involves the protection of the piperazine ring of (S)-3-ethylpiperazine with a tert-butoxycarbonyl (Boc) group. This is a standard procedure in organic chemistry to selectively protect one of the nitrogen atoms in the piperazine ring, allowing for further functionalization of the other nitrogen.

#### Materials:

- (S)-3-ethylpiperazine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- A suitable solvent (e.g., dichloromethane, tetrahydrofuran)
- A suitable base (e.g., triethylamine, sodium bicarbonate)
- Deionized water
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Solvents for chromatography (e.g., ethyl acetate, hexane)

#### Procedure:

- **Dissolution:** Dissolve (S)-3-ethylpiperazine in the chosen solvent in a reaction flask.
- **Base Addition:** Add the base to the solution.
- **Boc Protection:** Slowly add a solution of di-tert-butyl dicarbonate in the same solvent to the reaction mixture at room temperature.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature and monitor its progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Once the reaction is complete, quench the reaction by adding water. Separate the organic layer.
- **Extraction:** Extract the aqueous layer with the organic solvent to recover any remaining product.
- **Washing:** Combine the organic layers and wash with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel to obtain the pure **(S)-tert-butyl 3-ethylpiperazine-1-carboxylate**.

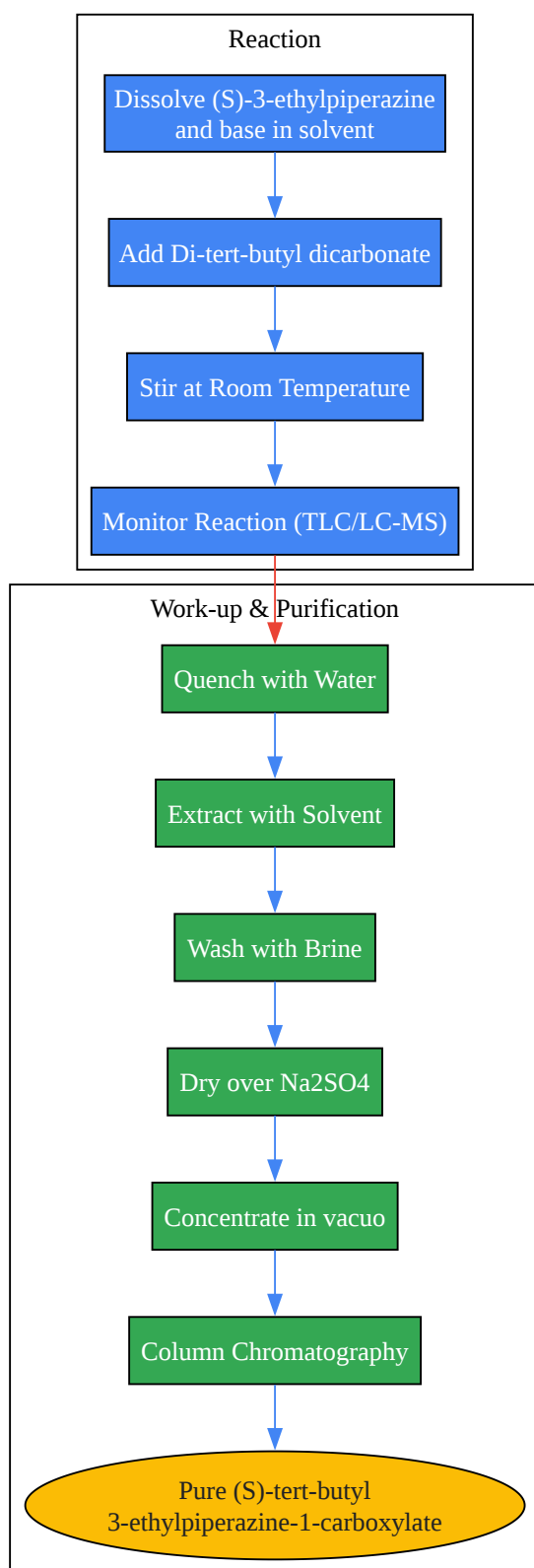
## Biological Activity and Signaling Pathways

There is no publicly available information regarding the biological activity or the signaling pathways associated with **(S)-tert-butyl 3-ethylpiperazine-1-carboxylate** from the conducted searches. This suggests that the compound may be a novel chemical entity or its biological functions have not yet been disclosed in the public domain.

## Visualizations

Hypothetical Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **(S)-tert-butyl 3-ethylpiperazine-1-carboxylate**, as described in the proposed experimental protocol.



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Caption: Hypothetical workflow for the synthesis and purification of the target compound.

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